

Ertiprotafib Animal Study Protocol: ob/ob Mice

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ertiprotafib

CAS No.: 251303-04-5

Cat. No.: S527391

[Get Quote](#)

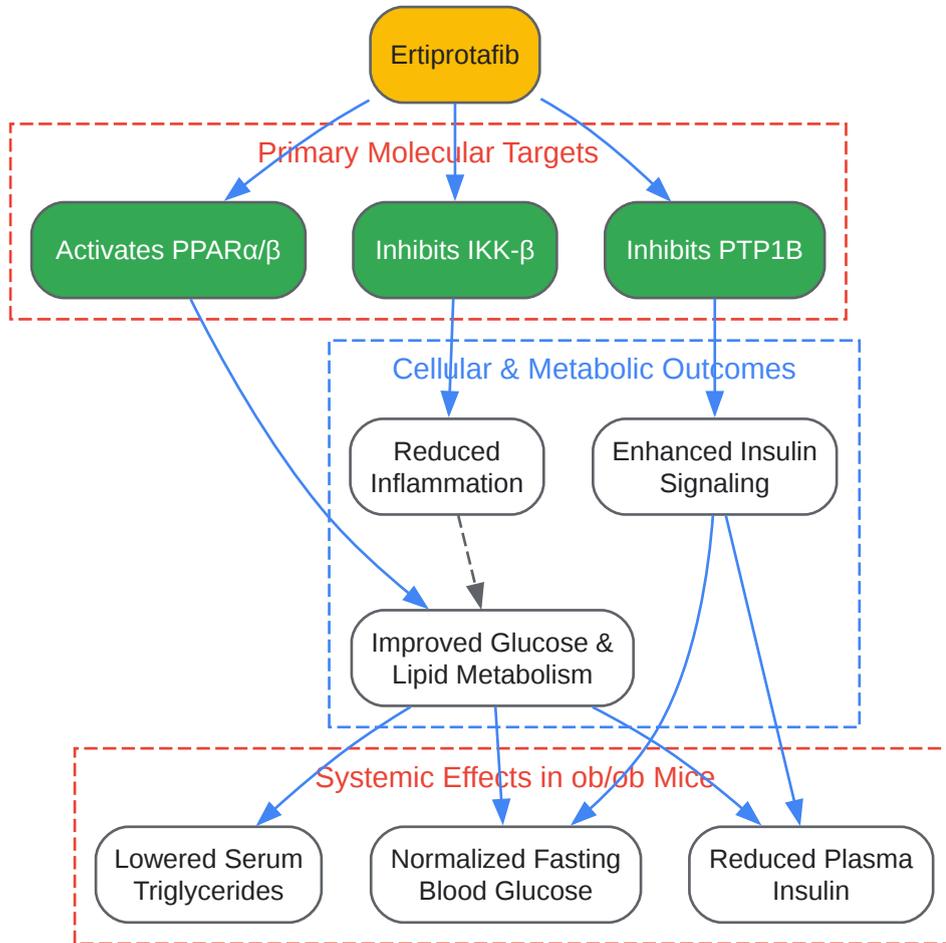
Introduction and Mechanism of Action

The **ob/ob mouse** is a genetically leptin-deficient model that develops massive obesity, hyperphagia, and impaired glucose metabolism, mimicking conditions of obesity and Type 2 Diabetes (T2D) [1]. **Ertiprotafib** is a multi-target agent investigated for T2D treatment. Its mechanism involves:

- **PTP1B Inhibition:** Prevents the dephosphorylation of the insulin receptor, enhancing insulin sensitivity [2].
- **IKK- β Inhibition:** Contributes to anti-inflammatory effects [3] [2].
- **Dual PPAR α /PPAR β Agonism:** Improves glucose homeostasis and reduces lipid levels [2].

The overall mechanism of **Ertiprotafib** in improving glycemic control is summarized in the diagram below:

Ertiprotafib Multi-Target Mechanism in Glycemic Control



[Click to download full resolution via product page](#)

Detailed Experimental Protocol

Animals and Housing

- **Animal Model:** Male ob/ob mice (e.g., B6.V-Lepob/ob/JRj) [1].
- **Age at Start:** 11 weeks old [3].
- **Housing Conditions:** Maintained on a 12-hour light/dark cycle, housed in groups [1] [2].
- **Diet:** Standard diet (e.g., D12450Ji from Research Diet with 10% calories from fat) and water provided ad libitum [1].

Dosing Formulation and Administration

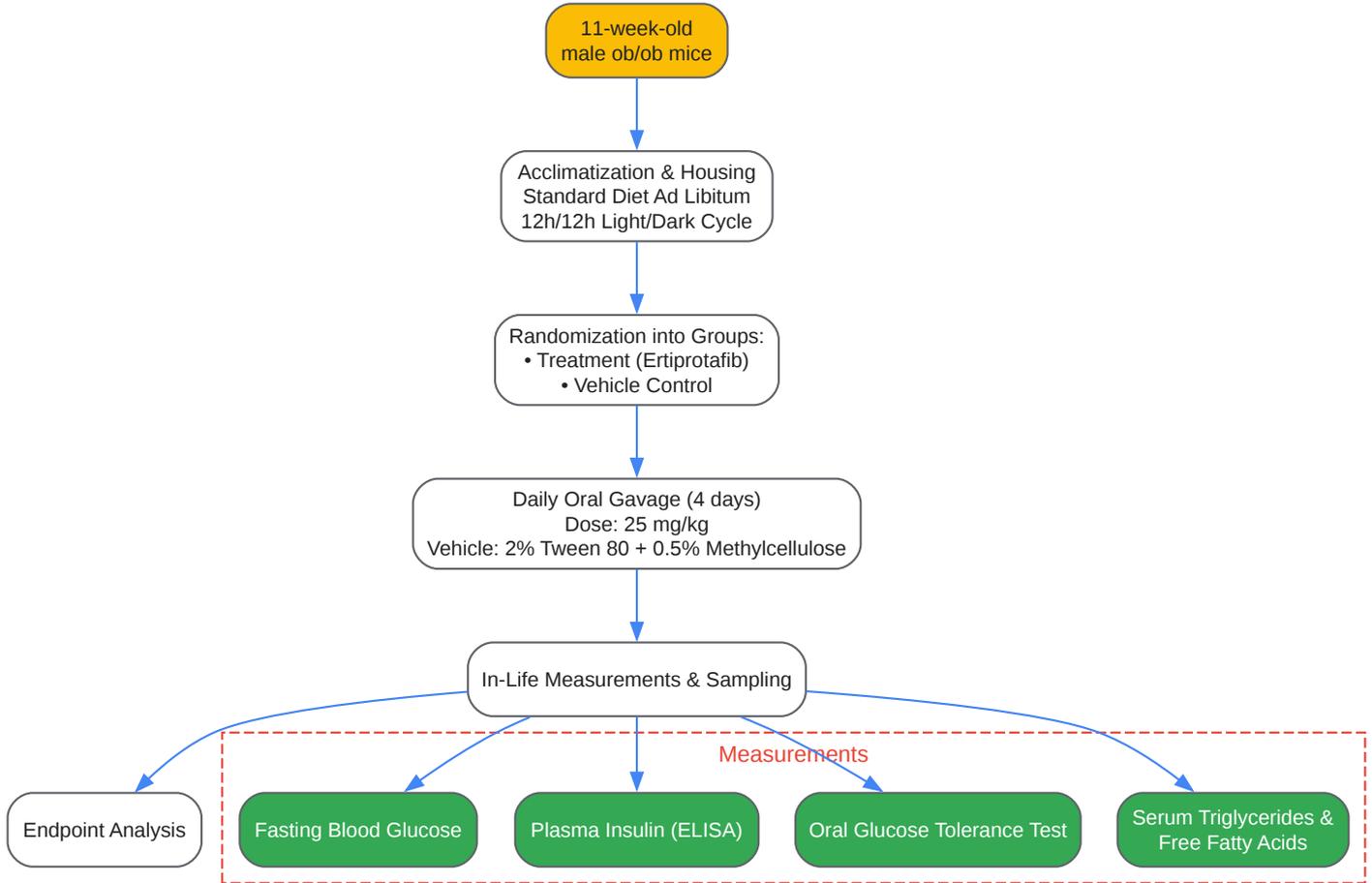
- **Dose:** 25 mg/kg [3] [2].
- **Dosing Regimen:** Administered orally by gavage, once daily for 4 days [3].
- **Formulation:** Aqueous suspension containing 2% Tween 80 and 0.5% methylcellulose [2].
- **Control Group:** Vehicle control (same suspension without the active compound).

Key Measurements and Endpoints

- **Fasting Blood Glucose:** Measured from whole blood (5 μ L) collected from the tail vein using a glucometer [3] [2].
- **Plasma Insulin:** Determined by ELISA on blood samples [1] [2].
- **Serum Lipids:** Triglyceride and free fatty acid levels [2].
- **Oral Glucose Tolerance Test (OGTT):** Performed after a fast (e.g., 6 hours); blood glucose measured at baseline and several time points after an oral glucose load (e.g., 1 g/kg body weight) [1].

The experimental workflow is outlined as follows:

Ertiprotafib in ob/ob Mice Experimental Workflow



[Click to download full resolution via product page](#)

Summary of Key Quantitative Data

Table 1: Ertiprotafib Dosing and Key In Vivo Findings

Parameter	Details/Specification	Source
Animal Model	11-week-old male ob/ob mice	[3]
Dosage	25 mg/kg	[3] [2]
Route	Oral gavage	[2]
Duration	Once daily for 4 days	[3]
Key Efficacy Finding	Normalization of fasting blood glucose	[3]
Key Efficacy Finding	Significant decrease in insulin levels	[3]
Key Efficacy Finding	Significant decrease in serum triglyceride levels	[3] [2]
Key Efficacy Finding	Improved glucose disposal during oral challenge	[2]

Table 2: Ertiprotafib In Vitro Target Profile

Target	Activity	IC50 / EC50	Source
PTP1B	Inhibitor	1.6 μ M (reported range 1.6 - 29 μ M)	[3] [2]
IKK- β	Inhibitor	400 nM	[3] [2]
PPAR α	Agonist	\sim 1 μ M (EC50)	[3] [2]
PPAR β	Agonist	\sim 1 μ M (EC50)	[3] [2]

Discussion and Technical Notes

- Multiple Mechanisms:** The complete in vivo effect of **Ertiprotafib** likely results from the combined action of PTP1B inhibition, IKK- β inhibition, and PPAR α / β agonism, leading to improved insulin sensitivity, glycemic control, and lipid metabolism [2].

- **Model Justification:** The ob/ob mouse is a robust model for studying impaired glucose metabolism and obesity. However, note that db/db mice (leptin receptor-deficient) develop a more severe diabetic phenotype [1].
- **Formulation Consideration:** The use of Tween 80 and methylcellulose ensures proper suspension of the compound for oral delivery. Sonication of the stock solution in DMSO is recommended before preparing the final dosing formulation [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Novel insights into the genetically obese (ob / ob) and diabetic...
[microbiomejournal.biomedcentral.com]
2. | Protein Tyrosine Phosphatase 1B Inhibitor... | InvivoChem Ertiprotafib [invivochem.com]
3. | PTP1B inhibitor | IKK- β inhibitor | TargetMol Ertiprotafib [targetmol.com]

To cite this document: Smolecule. [Ertiprotafib Animal Study Protocol: ob/ob Mice]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527391#ertiprotafib-animal-study-protocol-ob-ob-mice>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com